

An In-depth Technical Guide to the Functional Components of NuPro®

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Compound of Interest

Compound Name: NuPro

Cat. No.: B1166724

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Introduction

NuPro® is a functional feed ingredient derived from the enzymatic hydrolysis of a specific strain of *Saccharomyces cerevisiae* yeast. Produced by Alltech, it is designed to provide a concentrated and highly digestible source of functional nutrients for various animal species, including poultry, swine, and aquaculture.[1][2][3] This technical guide provides a detailed overview of the core functional components of **NuPro®**, their mechanisms of action, and the experimental protocols used to evaluate their efficacy. **NuPro®** is particularly valued for its rich content of nucleotides, glutamic acid, amino acids, peptides, and inositol, which collectively contribute to enhanced animal performance, particularly in the early stages of life.[2][4]

Core Functional Components: Quantitative Analysis

The nutritional composition of **NuPro®** can vary slightly between production batches. The following tables summarize the quantitative data from two separate experimental analyses of **NuPro®** on a dry weight basis, providing a representative overview of its composition.[5]

Table 1: Macronutrient and Energy Content of **NuPro®**[5]

Nutrient	Unit	Experiment 1	Experiment 2
Crude Protein	%	53.50	50.02
Crude Fat	%	0.20	0.45
Crude Fiber	%	0.40	1.18
Metabolizable Energy	Kcal/lb	1240	1340
Total Nucleic Acids	%	5.40	7.00
Total Ash	%	5.80	8.84

Table 2: Amino Acid Profile of **NuPro®** (% of dry weight)[5]

Amino Acid	Experiment 1	Experiment 2
Alanine	2.94	3.13
Arginine	1.88	2.14
Aspartic Acid	3.75	4.45
Cystine	0.51	0.63
Glutamic Acid	8.49	6.76
Glycine	1.94	2.21
Histidine	0.97	1.13
Isoleucine	1.84	1.96
Leucine	3.60	3.00
Lysine	2.83	3.40
Methionine	1.09	0.63
Phenylalanine	1.87	1.89
Proline	2.11	1.53
Serine	1.94	2.10
Threonine	2.25	2.21
Tryptophan	0.55	0.56
Tyrosine	1.73	1.59
Valine	2.46	2.77

 Table 3: Mineral Composition of **NuPro®**^[5]

Mineral	Unit	Experiment 1	Experiment 2
Calcium	%	0.05	0.96
Phosphorus	%	1.53	1.63
Potassium	%	1.47	2.02
Sodium	%	1.68	0.11
Magnesium	%	0.32	0.47
Sulfur	%	0.46	0.50
Chloride	ppm	442	----

Key Functional Components and Their Mechanisms of Action

Nucleotides

Nucleotides are semi-essential nutrients that serve as the building blocks for DNA and RNA.[6] Tissues with rapid cell turnover, such as the intestinal lining and immune cells, have a high demand for nucleotides.[7] While endogenous synthesis (the de novo pathway) is possible, the salvage pathway, which utilizes preformed nucleotides from the diet, is more energy-efficient.[6] Dietary nucleotides, as supplied by **NuPro®**, are particularly beneficial for young, rapidly growing animals and for animals under stress or immunological challenge.[8]

The primary benefits of dietary nucleotides include:

- **Enhanced Gut Health and Development:** Nucleotides promote the growth and repair of the intestinal mucosa, leading to increased villus height and improved absorptive capacity.[9]
- **Modulation of the Immune System:** They are crucial for the proliferation of lymphocytes and other immune cells, thereby supporting a robust immune response.[10]

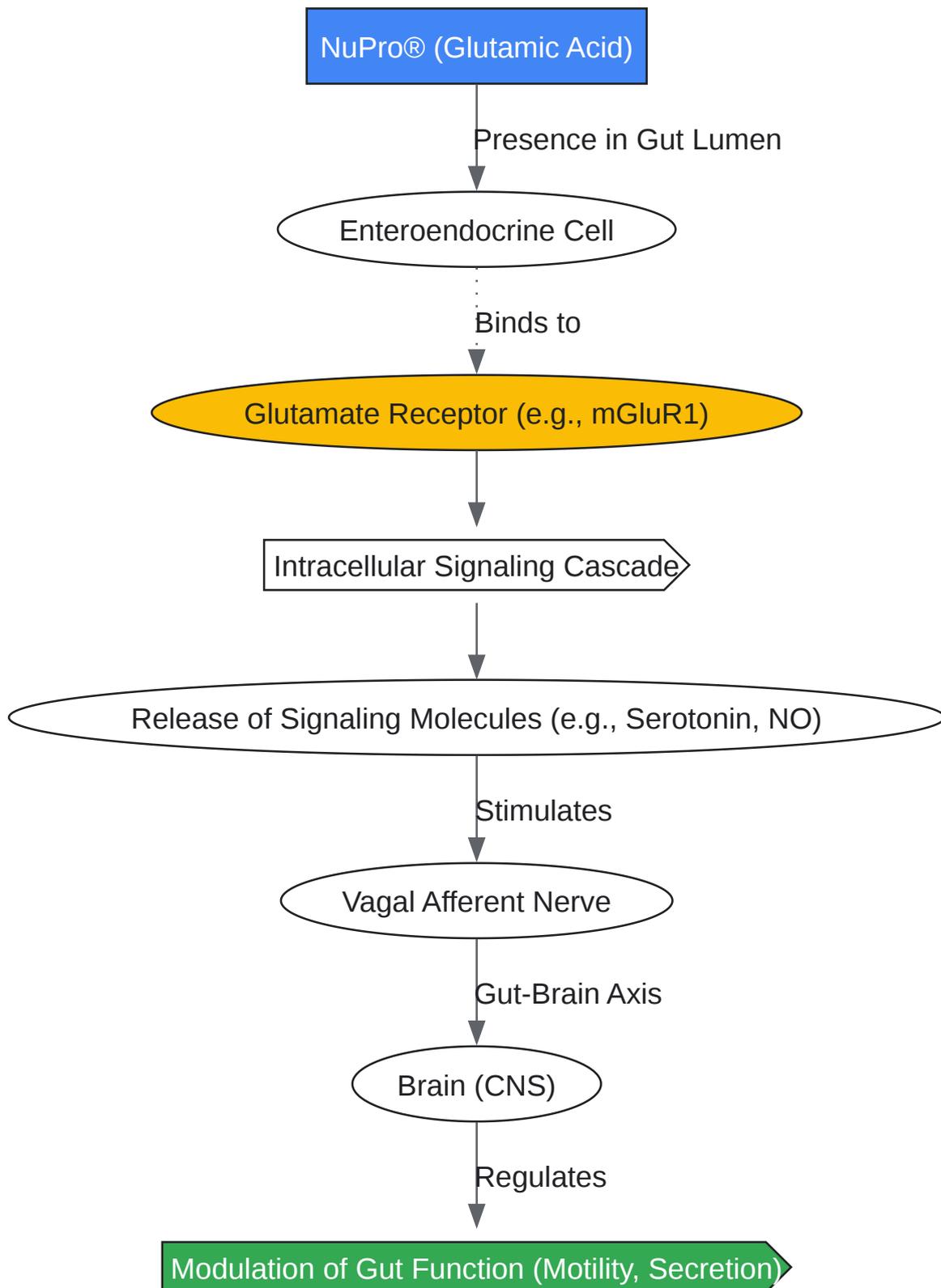
Figure 1: De Novo and Salvage Pathways for Nucleotide Synthesis.

Glutamic Acid

Glutamic acid is a non-essential amino acid that plays a central role in cellular metabolism. In the context of gut health, it serves as a primary energy source for enterocytes.[11]

Furthermore, glutamic acid acts as a signaling molecule in the gut-brain axis, influencing digestive processes and nutrient absorption.[12][13] It binds to glutamate receptors in the gut, which can trigger the release of signaling molecules that modulate gut motility and secretion.

[14]

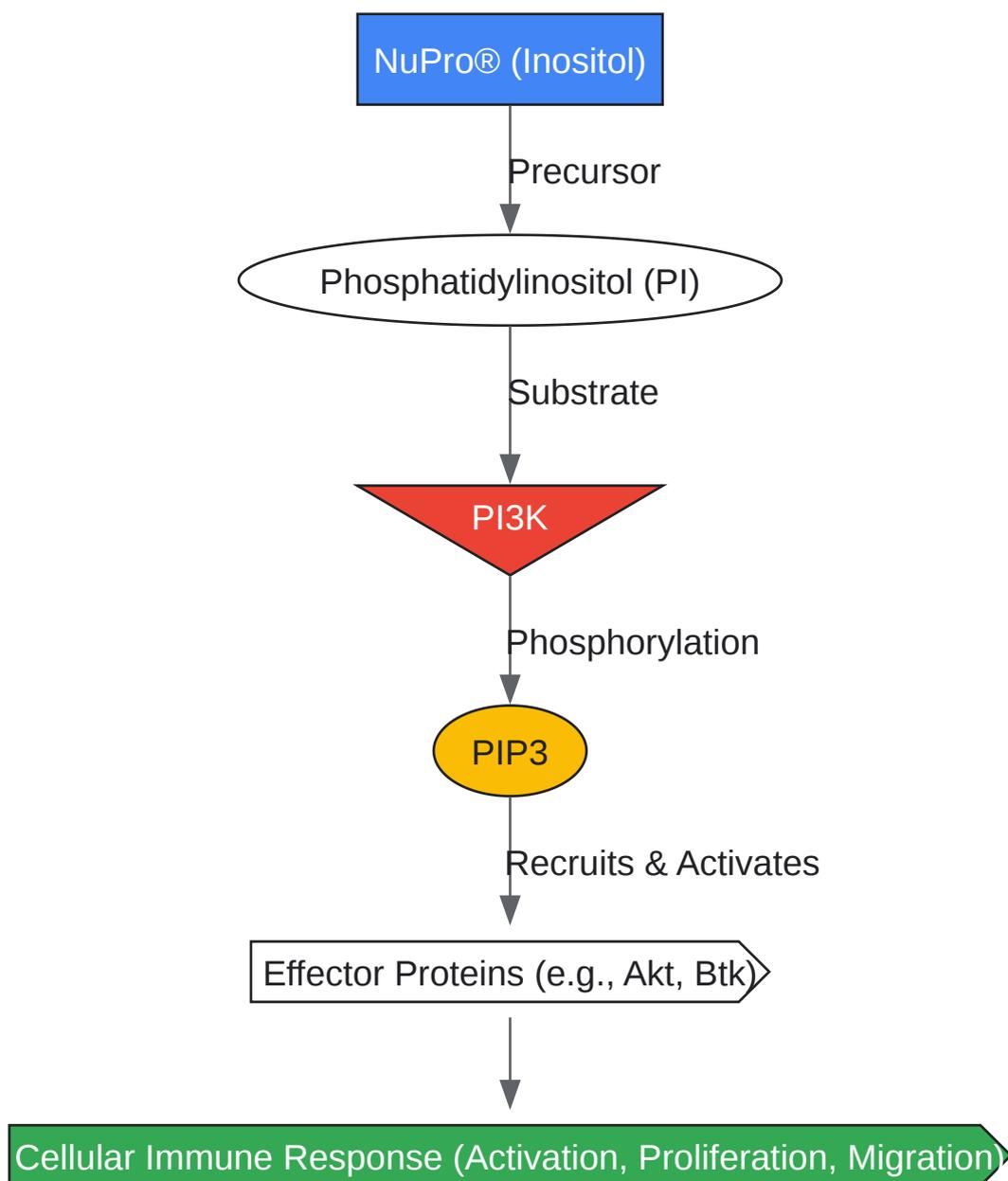


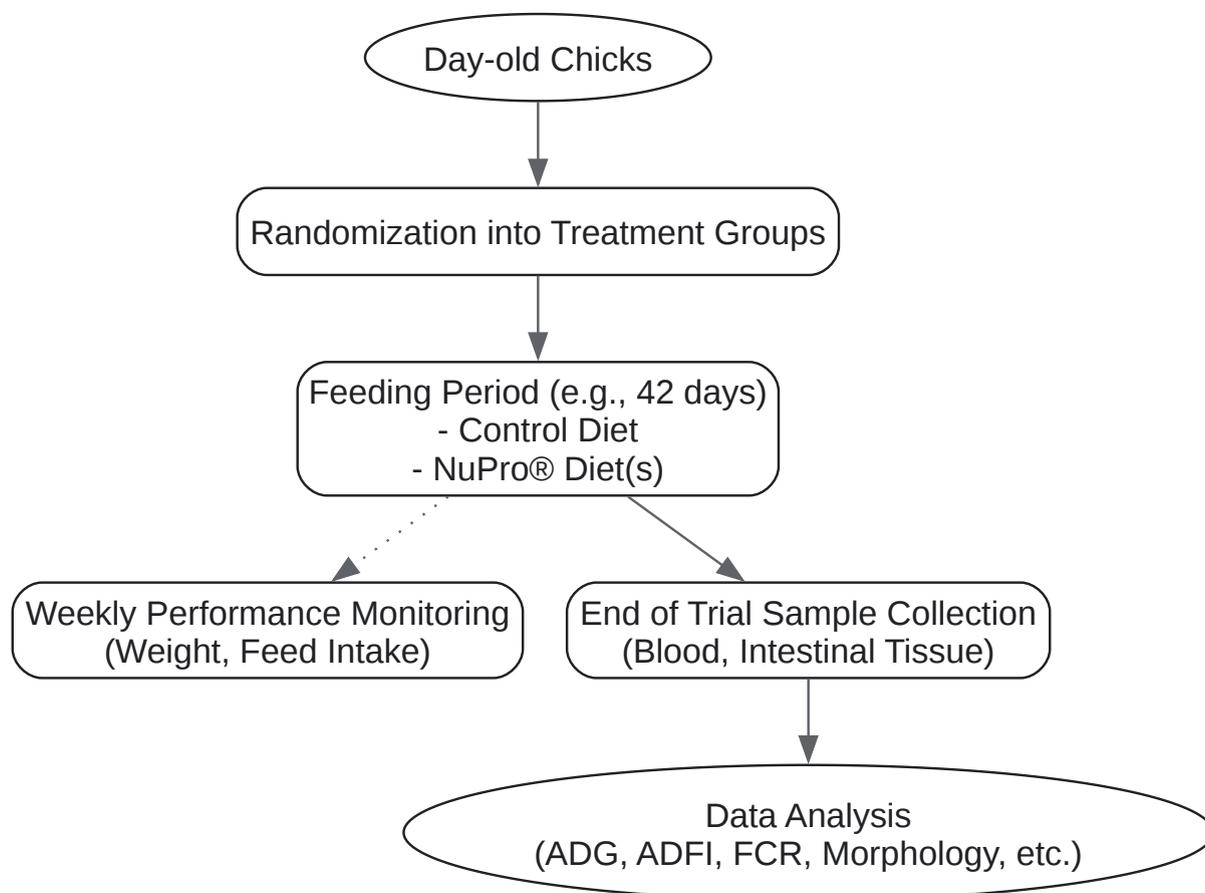
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Figure 2: Glutamic Acid Signaling in the Gut-Brain Axis.

Inositol

Inositol is a carbocyclic sugar that is a key component of structural lipids and is involved in various signaling pathways. As a precursor to phosphatidylinositol, it plays a crucial role in the phosphoinositide (PI) signaling pathway. This pathway is fundamental to the function of immune cells, regulating processes such as cell migration, activation, and proliferation.^{[15][16]} The phosphorylation of phosphatidylinositol creates various inositol phosphates, which act as second messengers, recruiting and activating a range of downstream effector proteins.^[17]





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